

Application Note: Solid-Phase Extraction of Allyl Nonanoate from Aqueous Solutions

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Compound of Interest

Compound Name: *Allyl nonanoate*

Cat. No.: *B1581871*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Allyl nonanoate is a fatty acid ester known for its fruity, pineapple-like aroma, and is used as a synthetic flavoring agent in various food products and beverages.^[1] Its presence and concentration in aqueous solutions, such as in quality control of beverages or in environmental water sample analysis, may require accurate quantification. Due to its non-polar nature and low solubility in water, Solid-Phase Extraction (SPE) is an effective and efficient method for its extraction and pre-concentration from aqueous matrices prior to chromatographic analysis.^[1] ^[2]^[3]^[4] This application note provides a detailed protocol for the extraction of **allyl nonanoate** from aqueous solutions using non-polar SPE cartridges, followed by analysis with Gas Chromatography-Mass Spectrometry (GC-MS).

Principle of the Method

This method utilizes reversed-phase solid-phase extraction. **Allyl nonanoate**, a hydrophobic compound, is retained from a polar aqueous sample matrix by a non-polar sorbent (e.g., C18) through van der Waals forces. Polar impurities in the sample are not strongly retained and can be washed away. The retained **allyl nonanoate** is then eluted from the sorbent with a small volume of a non-polar organic solvent. This process serves to isolate, clean up, and concentrate the analyte of interest from the sample matrix.

Chemical Properties of Allyl Nonanoate

Property	Value	Reference
Chemical Formula	C12H22O2	
Molecular Weight	198.3 g/mol	
Boiling Point	151 °C @ 50 mm Hg	
Density	0.878 g/mL at 25 °C	
Water Solubility	Insoluble (4.709 mg/L @ 25 °C est.)	
logP (o/w)	4.656 (est.)	

Experimental Protocols

Materials and Reagents

- SPE Cartridges: C18-bonded silica, 500 mg / 3 mL (or similar non-polar, reversed-phase sorbent)
- **Allyl Nonanoate** Standard: Analytical grade
- Methanol: HPLC or GC grade
- Acetonitrile: HPLC or GC grade
- Dichloromethane: GC grade
- Hexane: GC grade
- Deionized Water: High purity
- Sodium Sulfate: Anhydrous, analytical grade
- SPE Vacuum Manifold
- Nitrogen Evaporator

- Vortex Mixer
- GC-MS System

SPE Protocol

A standard reversed-phase SPE protocol consists of four main steps: conditioning the sorbent, loading the sample, washing away interferences, and eluting the analyte.

This two-part step is critical for activating the sorbent to ensure proper retention of the analyte.

- Place the C18 SPE cartridges onto the vacuum manifold.
- Conditioning: Pass 5 mL of a non-polar, water-miscible solvent, such as methanol or acetonitrile, through each cartridge to solvate the C18 functional groups.
- Equilibration: Flush the cartridges with 5 mL of deionized water. This displaces the organic solvent and prepares the sorbent for the aqueous sample. Crucially, do not allow the sorbent bed to go dry after this step and before sample loading.
- Prepare the aqueous sample containing **allyl nonanoate**. For samples with high particulate matter, centrifugation or filtration may be necessary prior to extraction.
- Load up to 500 mL of the aqueous sample onto the conditioned cartridge.
- Apply a gentle vacuum to maintain a slow, steady flow rate of approximately 5-10 mL/min. A slow flow rate is essential to allow for sufficient interaction between the **allyl nonanoate** and the C18 sorbent, maximizing retention and preventing analyte breakthrough.

This step removes any polar, water-soluble interferences that may have been retained by the sorbent.

- After the entire sample has passed through, wash the cartridge with 5 mL of deionized water.
- To remove less polar interferences, a second wash with 5 mL of a 10% methanol in water solution can be performed. This stronger wash solvent helps to produce a cleaner final extract without eluting the target analyte.

The final step is to recover the retained **allyl nonanoate** from the sorbent using a non-polar organic solvent.

- Dry the sorbent bed thoroughly by drawing a vacuum through the cartridge for 10-15 minutes. This removes residual water which can interfere with the subsequent elution and analysis.
- Place collection vials or tubes into the manifold.
- Elute the **allyl nonanoate** from the cartridge by passing 5 mL of a suitable non-polar solvent, such as hexane or dichloromethane, through the sorbent. Use a slow flow rate to ensure complete elution.
- The collected eluate now contains the concentrated and purified **allyl nonanoate**.

Post-Extraction Sample Processing

- **Drying:** Pass the eluate through a small column of anhydrous sodium sulfate to remove any remaining traces of water.
- **Concentration:** Concentrate the eluate to a final volume of 1 mL using a gentle stream of nitrogen in a nitrogen evaporator.
- **Analysis:** The sample is now ready for injection into a GC-MS system for quantification.

Data Presentation

The following table summarizes the expected performance of the C18 SPE method for the extraction of fatty acid esters similar to **allyl nonanoate**. Recovery is typically determined by comparing the analytical result of an extracted, spiked sample to that of a non-extracted standard of the same concentration.

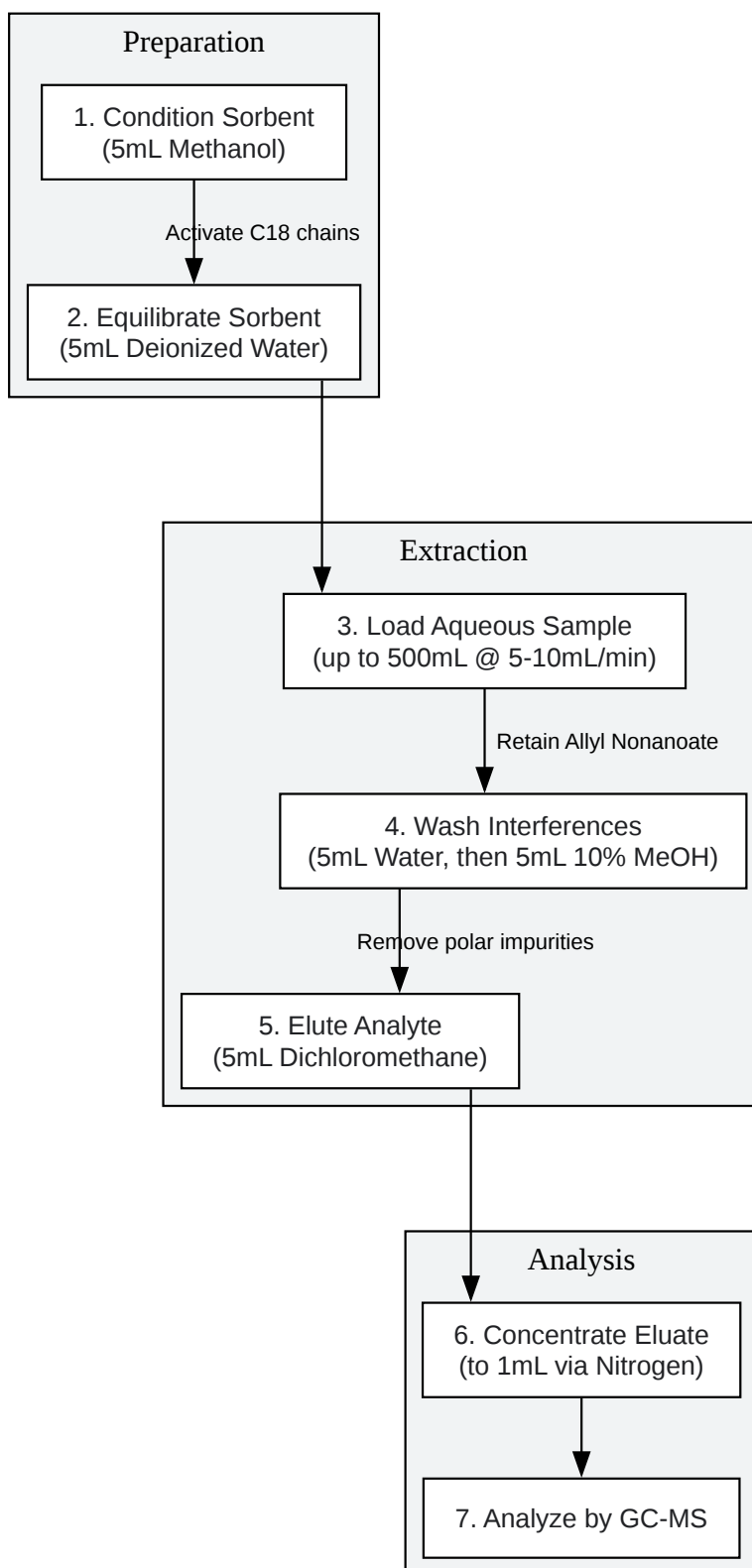
Table 1: Expected SPE Performance for Allyl Nonanoate

Parameter	Sorbent	Sample Volume	Elution Solvent	Expected Recovery (%)
Recovery	C18, 500mg	250 mL	Dichloromethane	85 - 95%
Recovery	C18, 500mg	250 mL	Hexane	80 - 90%
Recovery	C8, 500mg	250 mL	Dichloromethane	80 - 90%
Reproducibility (RSD)	C18, 500mg	250 mL	Dichloromethane	< 10%

Note: Data are representative values based on the extraction of similar non-polar fatty acid esters and may require optimization for **allyl nonanoate** specifically. A recovery of $70 \pm 3\%$ has been reported for a two-step SPE method for fatty acid ethyl esters.

Visualizations

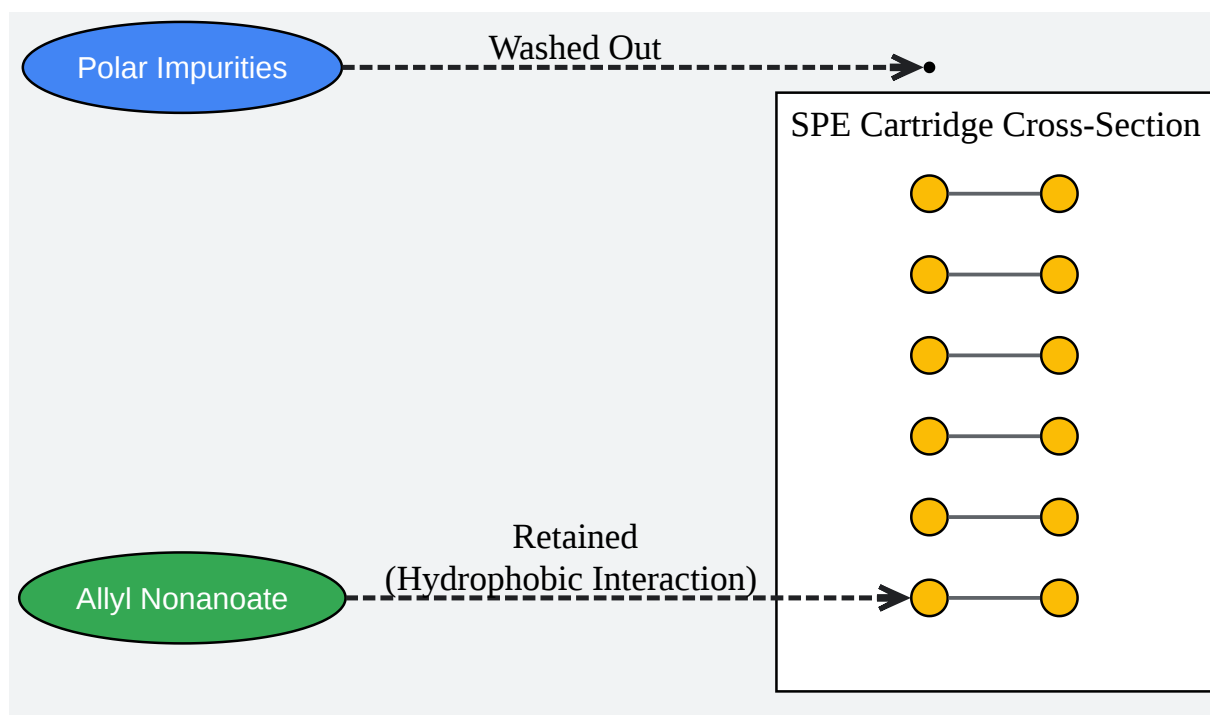
Experimental Workflow Diagram



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Caption: Workflow for the solid-phase extraction of **allyl nonanoate**.

Analyte-Sorbent Interaction Diagram



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Caption: Analyte retention mechanism on a C18 sorbent.

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